An In-depth Technical Guide to Pomalidomide-PEG1-C2-COOH

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Compound of Interest

Compound Name:	*Pomalidomide-PEG1-C2-COOH*
CAS No.:	*2139348-60-8*
Cat. No.:	*B2863139*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Pomalidomide-PEG1-C2-COOH**, a key building block in the development of Proteolysis Targeting Chimeras (PROTACs). This document consolidates critical datasheet specifications, explores the underlying signaling pathways of its active pomalidomide component, and outlines conceptual experimental workflows for its application in targeted protein degradation.

Core Specifications

Pomalidomide-PEG1-C2-COOH is a synthetic E3 ligase ligand-linker conjugate. It incorporates the pomalidomide moiety, which binds to the Cereblon (CRBN) E3 ubiquitin ligase, connected to a PEG1 linker with a terminal carboxylic acid for further chemical modification.[1][2] This bifunctional molecule is a crucial component for creating PROTACs, which are designed to selectively eliminate target proteins from cells.[1][2]

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Parameter	Value	Reference
Synonyms	Thalidomide-NH-PEG1-COOH, Pomalidomide-PEG1-CO2H	
CAS Number	2139348-60-8	[1]
Molecular Formula	C18H19N3O7	[1]
Molecular Weight	389.36 g/mol	[1]
Purity	≥98% to 99.76%	[2]
Appearance	Solid	

Physicochemical Properties

The solubility and storage conditions are critical for the effective use of **Pomalidomide-PEG1-C2-COOH** in experimental settings.

Property	Details	Reference
Solubility	Soluble in DMSO (≥ 125 mg/mL)	[1][3]
In vivo formulation 1: ≥ 2.08 mg/mL in 10% DMSO, 90% (20% SBE-β-CD in saline)	[1]	
In vivo formulation 2: 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	[1]	
Storage	Powder: 4°C, stored under nitrogen, away from moisture. Long-term at -20°C (up to 3 years) or -80°C.	[1][2][4]
In solvent: -80°C for up to 6 months; -20°C for up to 1 month.	[2][4]	

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Biological Activity

Parameter	Details	Reference
Target	Cereblon (CRBN) E3 Ubiquitin Ligase	[1][5]
Pathway	PROTAC	[1]
Mechanism of Action	The pomalidomide component binds to CRBN, a substrate receptor of the CRL4-CRBN E3 ubiquitin ligase complex.[5] [6] This interaction recruits the complex to a target protein of interest (when incorporated into a PROTAC), leading to the ubiquitination and subsequent proteasomal degradation of the target protein.[5] Pomalidomide itself is known to induce the degradation of neo-substrate proteins Ikaros (IKZF1) and Aiolos (IKZF3).[5] [6]	

Signaling Pathway of Pomalidomide

Pomalidomide exerts its therapeutic effects through a distinct molecular mechanism involving the modulation of the E3 ubiquitin ligase complex. The following diagram illustrates the key steps in this signaling cascade.

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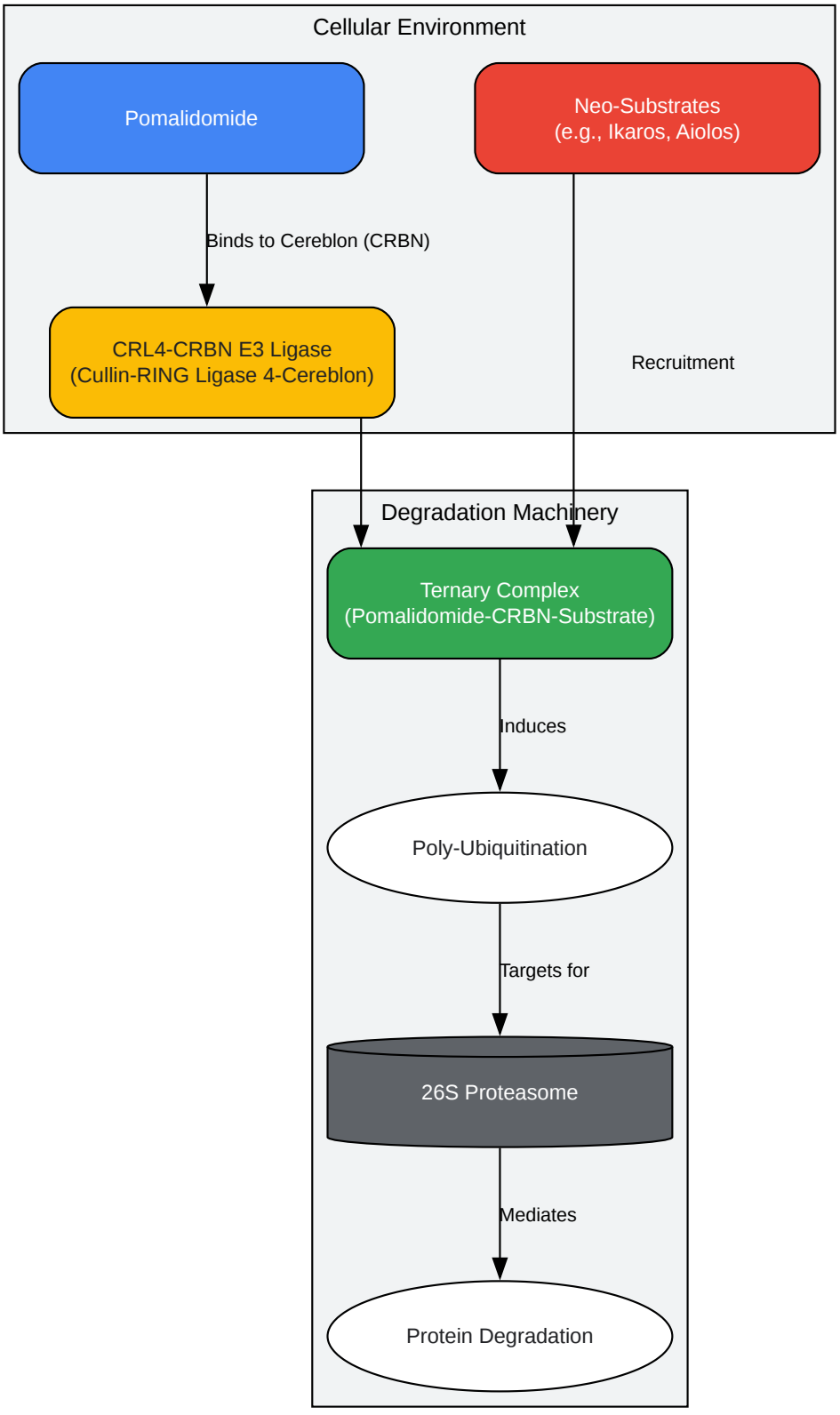

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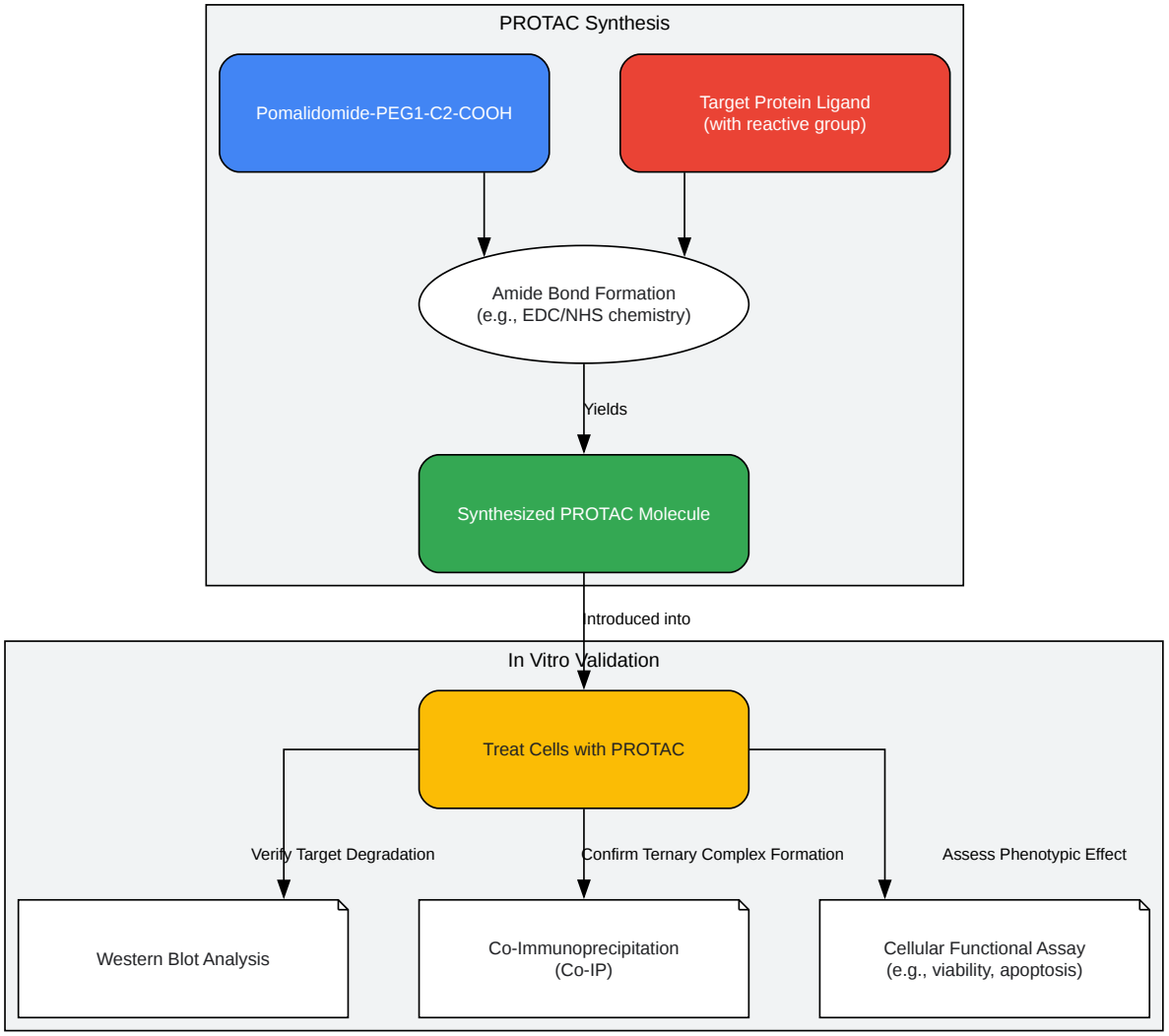

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- 4. CAS: 2139348-60-8 Pomalidomide-PEG1-CO2H 泊马度胺-一聚乙二醇-酸-UDP糖丨MOF丨金属有机框架丨聚集诱导发光丨荧光标记推荐西安齐岳生物 [qiyuebio.com]
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